

Hexaethoxytungsten: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Tungsten (VI) ethoxide

CAS No.: 62571-53-3

Cat. No.: B1601221

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Hexaethoxytungsten, also known as tungsten(VI) ethoxide, is an organometallic compound with the chemical formula $W(OCH_2CH_3)_6$. It belongs to the family of metal alkoxides, which are known for their utility as precursors in the synthesis of metal oxides through sol-gel processes. This technical guide provides an in-depth overview of the core physical properties of hexaethoxytungsten, detailed experimental protocols for their determination, and a visualization of relevant chemical pathways and experimental workflows. This document is intended to serve as a valuable resource for researchers and professionals working with this compound in materials science, catalysis, and other advanced applications.

Physical Properties of Hexaethoxytungsten

The physical characteristics of hexaethoxytungsten are crucial for its handling, storage, and application. A summary of its key physical properties is presented in the table below.

Property	Value
Molecular Formula	C ₁₂ H ₃₀ O ₆ W
Molecular Weight	454.20 g/mol
Appearance	Off-white to brown soft crystalline powder or chunks
Melting Point	105-110 °C; 150 °C
Boiling Point	105-110 °C at 0.05 mmHg
Density	1.3 g/cm ³
Solubility	Soluble in ethyl acetate, hydrocarbons, and esters. [1]
CAS Number	62571-53-3

Experimental Protocols

The accurate determination of the physical properties of hexaethoxytungsten requires specific experimental procedures, especially considering its sensitivity to moisture. The following sections detail the general methodologies for key experiments.

Melting Point Determination for Air-Sensitive Compounds

Given that hexaethoxytungsten is moisture-sensitive, its melting point should be determined using a technique that minimizes atmospheric exposure. The capillary method is a standard and suitable technique.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Sealed capillary tubes
- Glove box or Schlenk line

- Mortar and pestle

Procedure:

- **Sample Preparation:** Inside a glove box or under an inert atmosphere on a Schlenk line, a small amount of the crystalline hexaethoxytungsten is finely ground using a mortar and pestle.
- **Capillary Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end. The sample height should be approximately 2-3 mm.
- **Sealing the Capillary:** To prevent decomposition due to atmospheric moisture at elevated temperatures, the open end of the capillary tube is carefully sealed using a small flame.
- **Measurement:** The sealed capillary tube is placed in the heating block of the melting point apparatus. The temperature is increased at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The sample is observed through the magnifying lens. The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transitioned to a liquid is recorded as the end of the melting range. For a pure substance, this range should be narrow.

Density Measurement of a Solid Organometallic Compound

The density of a solid compound like hexaethoxytungsten can be determined using the gas pycnometry method, which is ideal for powders and solids and avoids the use of solvents in which the compound might be soluble or reactive.

Apparatus:

- Gas pycnometer
- Analytical balance

- Sample cell of appropriate volume
- Inert gas source (e.g., helium)

Procedure:

- **Sample Weighing:** A precise mass of the hexaethoxytungsten sample is determined using an analytical balance. This should be done in a controlled atmosphere if the sample is particularly air-sensitive.
- **Calibration:** The gas pycnometer is calibrated according to the manufacturer's instructions using a standard calibration sphere of known volume.
- **Sample Loading:** The weighed sample is carefully transferred into the sample cell of the pycnometer.
- **Measurement:** The sample cell is placed in the instrument, and the analysis is initiated. The instrument will automatically purge the cell with the inert gas (typically helium) and then perform a series of pressure measurements as the gas expands from a reference chamber into the sample chamber.
- **Calculation:** Based on the pressure changes and the known volumes of the chambers, the instrument calculates the volume of the solid sample, excluding any pore volume. The density is then automatically calculated by dividing the mass of the sample by its measured volume.

Qualitative Solubility Testing

Determining the solubility of hexaethoxytungsten in various organic solvents is important for its use in solution-based processes. A qualitative assessment can be performed as follows.

Apparatus:

- Small test tubes or vials with caps
- Spatula
- Vortex mixer

- A selection of anhydrous organic solvents (e.g., ethyl acetate, hexane, toluene, diethyl ether)

Procedure:

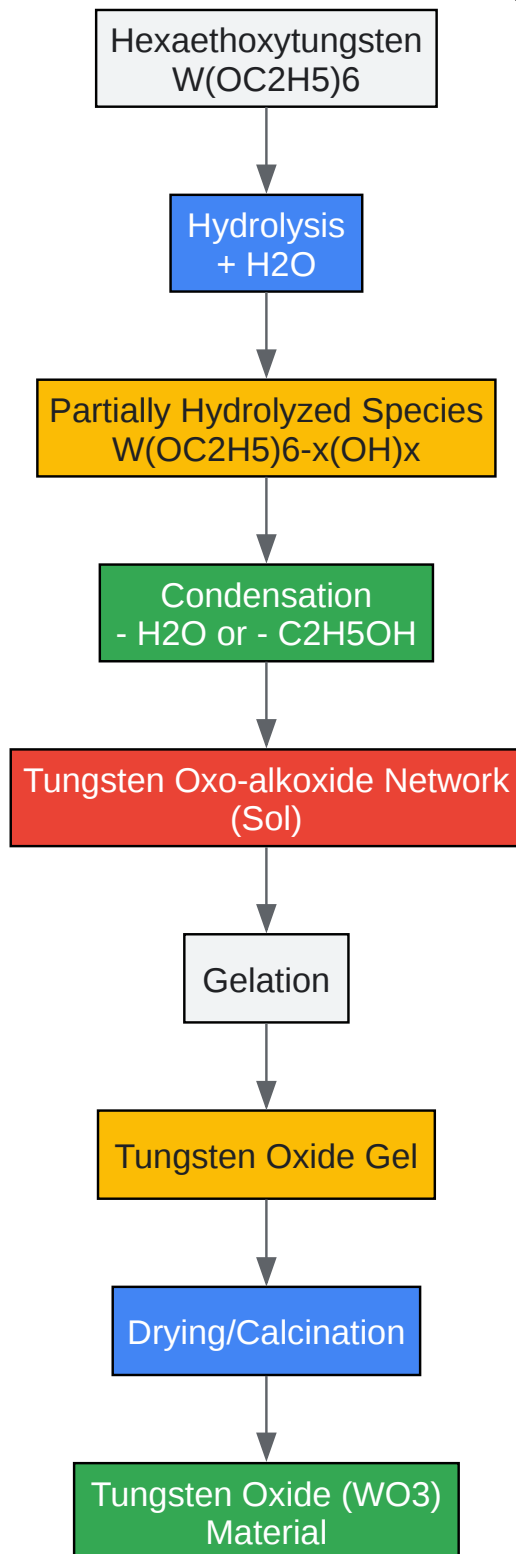
- **Sample Preparation:** A small, consistent amount of hexaethoxytungsten (e.g., 10 mg) is placed into a series of clean, dry test tubes.
- **Solvent Addition:** A specific volume of an anhydrous solvent (e.g., 1 mL) is added to each test tube.
- **Mixing:** The test tubes are securely capped and agitated using a vortex mixer for a set period (e.g., 1-2 minutes) to ensure thorough mixing.
- **Observation:** After mixing, the samples are allowed to stand, and a visual inspection is made. The solubility is categorized based on the following observations:
 - **Soluble:** The solid completely dissolves, leaving a clear solution.
 - **Partially Soluble:** Some of the solid dissolves, but undissolved particles remain.
 - **Insoluble:** The solid does not appear to dissolve, and the solvent remains clear with the solid settled at the bottom.
- **Heating (Optional):** If a substance is insoluble at room temperature, the mixture can be gently warmed to observe if solubility increases with temperature. Any changes upon cooling should also be noted.

Chemical Pathways and Experimental Workflows

Hydrolysis and Condensation of Hexaethoxytungsten in a Sol-Gel Process

Hexaethoxytungsten is a common precursor for the synthesis of tungsten oxide materials via a sol-gel process. This process involves two main chemical reactions: hydrolysis and condensation. The following diagram illustrates a simplified workflow of this process.

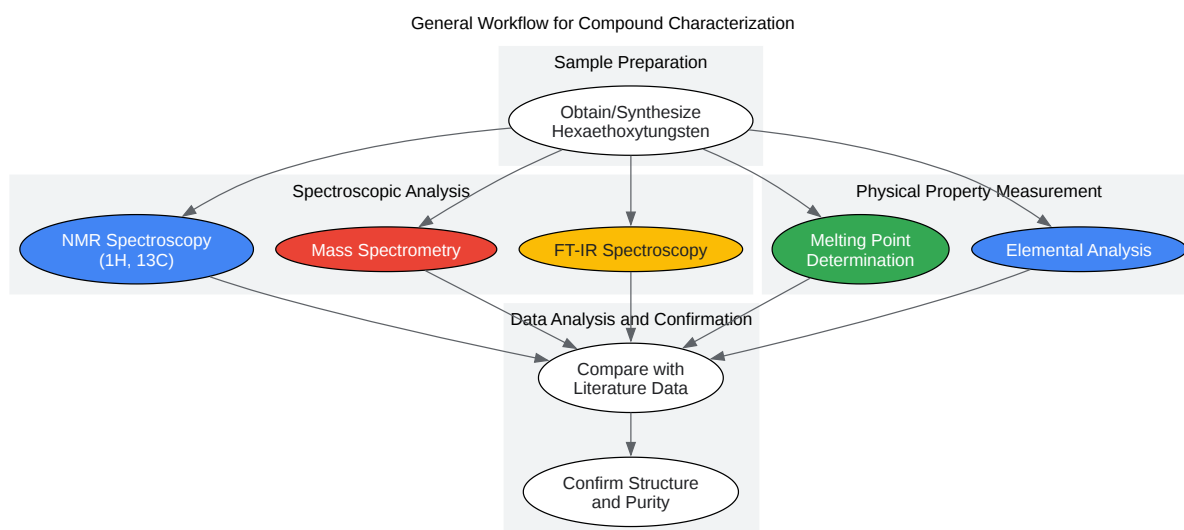
Simplified Sol-Gel Workflow for Hexaethoxytungsten

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Caption: A diagram illustrating the key stages of a sol-gel process starting from hexaethoxytungsten.

General Experimental Workflow for Characterization

The characterization of a newly synthesized or procured batch of an organometallic compound like hexaethoxytungsten follows a logical workflow to confirm its identity and purity.



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Caption: A logical workflow for the characterization of an organometallic compound like hexaethoxytungsten.

Conclusion

This technical guide has provided a detailed overview of the physical properties of hexaethoxytungsten, along with generalized experimental protocols for their determination. The inclusion of workflow diagrams for its application in sol-gel synthesis and for general compound characterization aims to provide a practical framework for researchers. The data and methodologies presented herein are intended to support the safe and effective use of hexaethoxytungsten in various scientific and industrial applications. As with any chemical, it is imperative to consult the Safety Data Sheet (SDS) before handling and to perform all manipulations in a well-ventilated area, taking appropriate precautions for moisture-sensitive materials.

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References

- 1. [thinksrs.com](https://www.thinksrs.com) [thinksrs.com]
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